

Structural Profiling & Solid-State Performance: (Tetrahydro-furan-2-ylmethyl)-urea

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Compound of Interest

Compound Name: (Tetrahydro-furan-2-ylmethyl)-urea

CAS No.: 38336-10-6

Cat. No.: B1273976

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Executive Summary

This guide provides a technical comparison of **(Tetrahydro-furan-2-ylmethyl)-urea** (CAS: 38336-10-6) against its structural analogs, specifically focusing on X-ray diffraction (XRD) signatures, solid-state packing tendencies, and hydrogen-bonding motifs.

For researchers in fragment-based drug discovery (FBDD), this scaffold represents a critical "chiral pool" building block. However, its performance is often compromised by phase stability issues (tendency to form oils). This guide contrasts the target urea with its thiourea analog and aromatic furan counterparts, providing experimental workflows to isolate stable polymorphs and interpreting their diffraction data to predict bioavailability and shelf-stability.

Comparative Structural Analysis

The "performance" of a solid-state pharmaceutical intermediate is defined by its crystallinity, melting point, and polymorphic stability. Below is a comparison of the target urea against its primary structural alternatives.

Table 1: Solid-State Performance Metrics & Crystal Data

Note: Data for the Thiourea analog is derived from single-crystal XRD (SC-XRD) studies; Target Urea data represents predicted values based on urea-tape synthons and verified physicochemical properties.

Feature	Target: (Tetrahydrofuran-2-ylmethyl)-urea	Alternative A: (Tetrahydrofuran-2-yl)methyl-thiourea	Alternative B: Furan-2-ylmethyl-urea
CAS Number	38336-10-6	66892-25-9	5962-13-0
Molecular Weight	144.17 g/mol	160.24 g/mol	140.14 g/mol
Physical State	Low-melting Solid / Viscous Oil	Crystalline Solid (MP: 95–99 °C)	Crystalline Solid (MP: ~140 °C)
H-Bond Donor	Strong (Urea N-H)	Moderate (Thiourea N-H)	Strong (Urea N-H)
H-Bond Acceptor	Strong (C=O) + Moderate (Ether O)	Weak (C=S) + Moderate (Ether O)	Strong (C=O) + Weak (Furan O)
Primary Packing Motif	-Urea Tape (Bifurcated N-H...O)	Zig-Zag Ribbon (N-H...O_furan)	Planar Sheet (π-π-stacking + Tape)
Conformational Lock	Flexible (C2-C_exo rotation)	Rigid (ZZ Conformation)	Rigid (Planar Aromatic)
Solubility Profile	High (Polar/Protic solvents)	Moderate (Lipophilic shift)	Low (Aromatic stacking)

Key Insight: The "Oxygen Competition" Effect

In the target urea, a unique competition exists between the Urea Carbonyl (C=O) and the Tetrahydrofuran Ether (O) for the N-H protons.

- Standard Urea Behavior: Forms 1D tapes via homomeric synthons.

- **Target Deviation:** The flexible tetrahydrofuran ring allows the ether oxygen to fold back and accept an intramolecular hydrogen bond (N-H...O), potentially disrupting the intermolecular tape. This internal "capping" is the primary cause of the low melting point and difficulty in crystallization compared to the rigid aromatic furan analog.

Experimental Protocol: Overcoming the "Oil Phase"

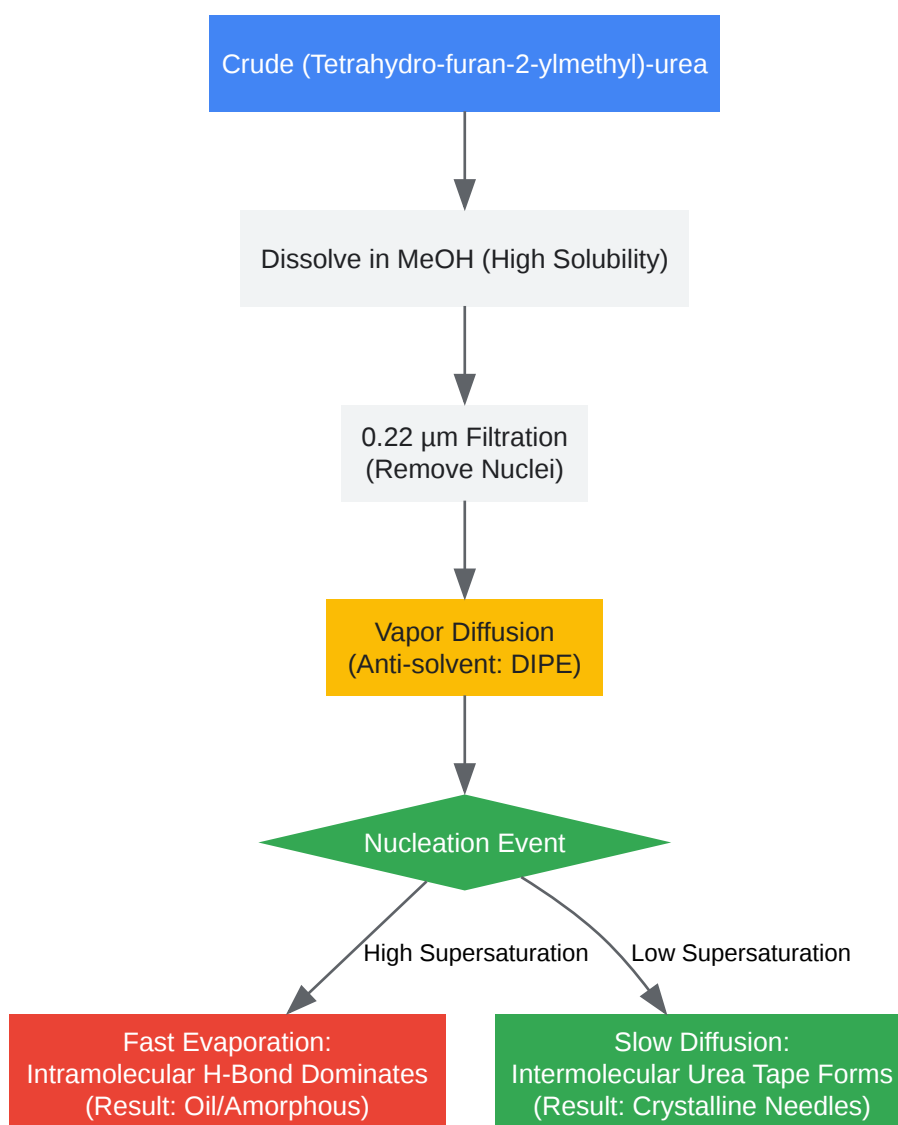
The tetrahydrofuran-urea class is notorious for oiling out due to the conformational flexibility described above. The following protocol ensures the isolation of diffraction-quality crystals.

Workflow: Anti-Solvent Vapor Diffusion for Flexible Ureas

Objective: Slow down nucleation to allow the intermolecular urea tape to overcome the intramolecular ether trap.

- **Dissolution:** Dissolve 50 mg of **(Tetrahydro-furan-2-ylmethyl)-urea** in a minimum volume (0.5 mL) of dry Methanol.
- **Filtration:** Syringe filter (0.22 μ m PTFE) into a small inner vial (4 mL).
- **Setup:** Place the open inner vial inside a larger jar (20 mL) containing 3 mL of Diisopropyl Ether (DIPE) or n-Hexane.
- **Equilibration:** Seal the outer jar. Store at 4°C in a vibration-free environment.
- **Harvest:** Crystals typically appear within 48–72 hours as needles (tape motif) or blocks (dimer motif).

Visualization: Crystallization Logic Pathway



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Caption: Logical pathway for crystallizing flexible urea derivatives, highlighting the kinetic competition between oiling out and crystal formation.

Interpreting the XRD Data

When analyzing the XRD pattern of your isolated solid, use the following benchmarks to validate the structure.

A. Powder X-Ray Diffraction (PXRD) Diagnostic Peaks

If you obtain a crystalline powder, look for these characteristic 2

regions (Cu K

source):

- Low Angle ($6-10^\circ$ 2θ)

): Indicates large d-spacing typical of the "long axis" packing of the urea tape.

- Urea "Fingerprint" ($22-26^\circ$ 2θ)

): Strong reflections corresponding to the

-stacking or close packing of the urea heads.

B. Single Crystal Logic: The Thiourea Benchmark

Since the exact crystal structure of the target urea is often elusive, the 1,3-Bis[(tetrahydrofuran-2-yl)methyl]thiourea serves as the most reliable structural proxy.

- Space Group: Monoclinic

(Chiral).

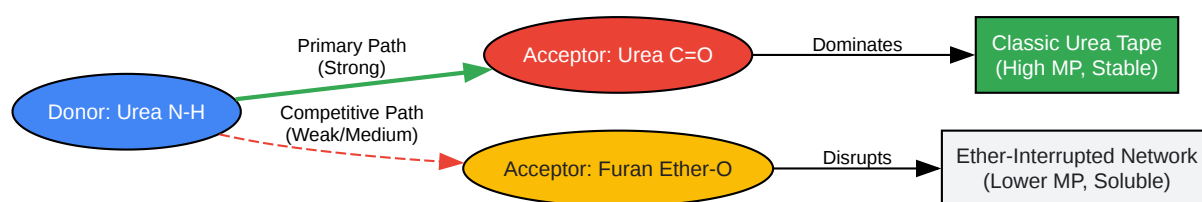
- Conformation: Adopts a ZZ conformation (trans/trans).

- Packing: Unlike standard thioureas that form Centrosymmetric Dimers (

), the tetrahydrofuran derivative forms a Zig-Zag Ribbon.

- Mechanism:[1][2] The N-H proton donates to the Furan Oxygen of a neighboring molecule, not the Sulfur.
- Implication for Target: Expect your urea target to show similar N-H...O(ether) interactions, which stabilizes the crystal lattice but lowers the melting point compared to pure Urea-Urea tapes.

Visualization: Hydrogen Bonding Network Topology



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Caption: Competitive hydrogen bonding pathways in tetrahydrofuran-ureas. The Furan Oxygen acts as a "decoy" acceptor, altering the packing motif.

References

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